

Technical Guide: Physical and Chemical Characteristics of Serinol-d5

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Compound of Interest

Compound Name: Serinol-d5

Cat. No.: B12394739

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Introduction

Serinol-d5 is the deuterated form of Serinol (2-amino-1,3-propanediol), an important organic compound utilized as a building block in the synthesis of various pharmaceuticals and bioactive molecules. Its structural similarity to the amino acid serine lends it unique properties for chemical synthesis. The incorporation of deuterium isotopes (d5) makes it a valuable tool in metabolic studies, pharmacokinetic research, and as an internal standard for mass spectrometry-based quantitative analysis. This guide provides a comprehensive overview of the physical and chemical characteristics of **Serinol-d5**, including its synthesis and its relevance in biological pathways.

Physicochemical Properties

The physical properties of **Serinol-d5** are expected to be very similar to those of its non-deuterated counterpart, Serinol. The primary difference lies in its molecular weight due to the presence of five deuterium atoms.

Table 1: General Properties of Serinol-d5

Property	Value	Reference
Chemical Formula	C ₃ H ₄ D ₅ NO ₂	[1][2]
Molecular Weight	96.14 g/mol	[1][2]
CAS Number	2708287-37-8	[2]
Appearance	White to off-white crystalline powder	

Table 2: Physical Characteristics of Serinol (Non-deuterated)

Property	Value	Reference
Melting Point	52-58 °C	
Boiling Point	277 °C (at 760 mmHg)	
Solubility	Soluble in water, ethanol, and methanol.	
Hygroscopicity	Hygroscopic	

Experimental Protocols

Synthesis of Serinol

A common method for the synthesis of Serinol involves the catalytic reduction of 2-nitro-1,3-propanediol. While a specific protocol for **Serinol-d5** is not readily available in the public domain, the general procedure for the synthesis of unlabeled Serinol can be adapted by using deuterated starting materials.

Reaction: Reduction of 2-nitro-1,3-propanediol

Materials:

- 2-nitro-1,3-propanediol
- Methanol

- Palladium on carbon (Pd/C) catalyst (5%)
- Hydrogen gas (H₂)
- Inert atmosphere (e.g., Nitrogen or Argon)

Procedure:

- A solution of 2-nitro-1,3-propanediol in methanol is prepared.
- The solution is placed in a high-pressure reactor vessel.
- A catalytic amount of 5% Palladium on carbon is added to the mixture.
- The vessel is sealed and purged with an inert gas to remove any oxygen.
- Hydrogen gas is introduced into the reactor at a specified pressure (e.g., 3 MPa).
- The reaction mixture is heated (e.g., to 75°C) and stirred for several hours until the reaction is complete.
- Upon completion, the reactor is cooled, and the excess hydrogen gas is carefully vented.
- The reaction mixture is filtered to remove the Pd/C catalyst.
- The methanol is removed from the filtrate by distillation under reduced pressure to yield the crude Serinol product.
- The crude product can be further purified by recrystallization or distillation.

This procedure can be adapted for the synthesis of **Serinol-d5** by utilizing a deuterated source for the reduction or by starting with deuterated precursors to 2-nitro-1,3-propanediol.

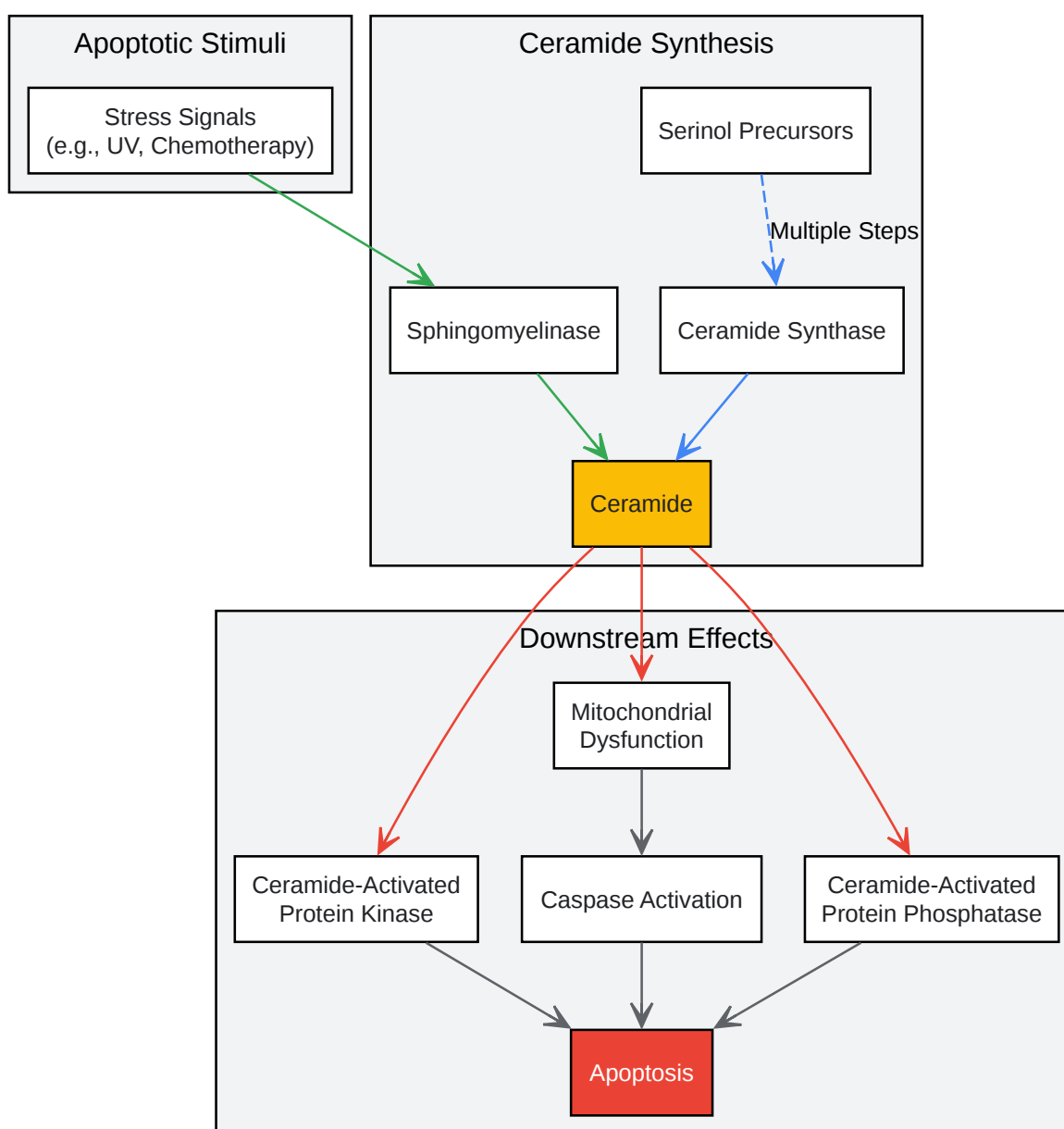
Biological Significance and Signaling Pathways

Serinol itself is a precursor for the synthesis of various biologically active molecules. Its derivatives, such as sphingosine and ceramides, are integral components of cell membranes

and act as second messengers in various signaling pathways. These pathways are crucial for regulating fundamental cellular processes.

Ceramide Signaling Pathway

Ceramides are synthesized from precursors that can be derived from Serinol. They are central to signaling pathways that regulate cell growth, differentiation, and apoptosis (programmed cell death). The following diagram illustrates a simplified overview of the role of ceramide in inducing apoptosis.

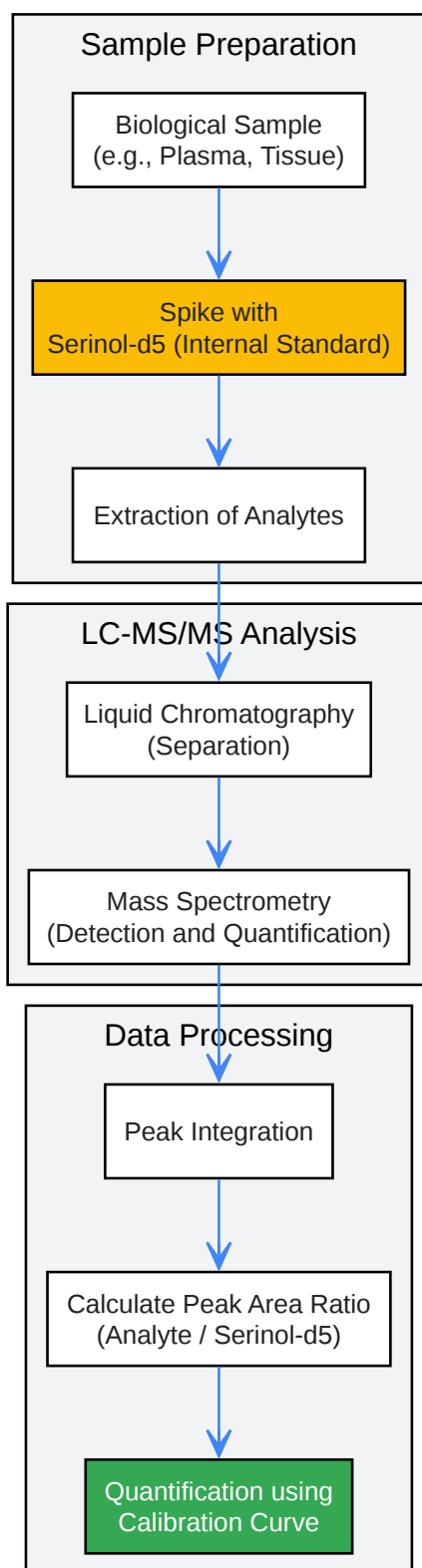


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Caption: Role of Ceramide in Apoptosis Signaling.

Experimental Workflow: Quantitative Analysis using Serinol-d5

Serinol-d5 is frequently used as an internal standard in quantitative mass spectrometry. The following diagram outlines a typical workflow for such an analysis.



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Caption: LC-MS/MS Workflow with **Serinol-d5**.

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References

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